

TCO-PEG3-CH2CO2H performance validation methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tco peg3 CH2CO2H

Cat. No.: S8397988

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TCO-PEG3-CH2CO2H Product Summary

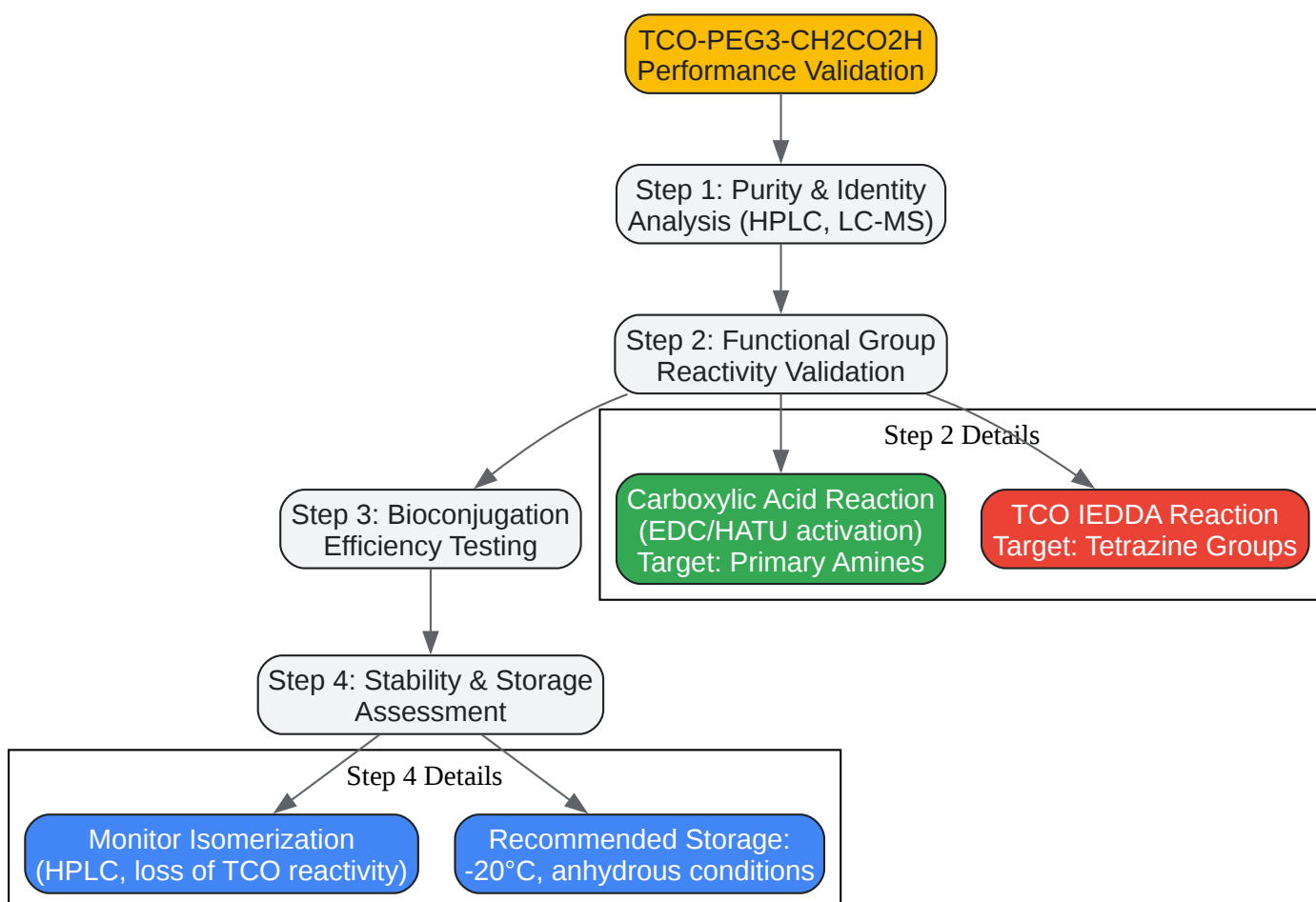
Parameter	Details
Product Name	TCO-PEG3-CH2CO2H / TCO-PEG3-acid [1] [2]
CAS Number	2249928-25-2 (TCO PEG3 CH2CO2H); 2141981-86-2 (TCO-PEG3-acid) [1] [3] [2]
Molecular Formula	C ₁₇ H ₂₉ NO ₇ (for TCO PEG3 CH2CO2H) [1]
Molecular Weight	359.42 g/mol (for TCO PEG3 CH2CO2H) [1]
Structure	Composed of a TCO group, a PEG spacer (3 repeating units), and a terminal carboxylic acid (-CH ₂ CO ₂ H) [1] [3] [2]
Key Functional Group	Carboxylic Acid (-COOH) [1] [3] [2]

| **Primary Reactivity** | - With **primary amines** (via carboxylic acid) to form stable amide bonds, requiring activators like EDC or HATU [1] [3].

- With **tetrazines** (via TCO group) in an inverse-electron demand Diels-Alder (IEDDA) reaction [4] [3] [5]. | | **Key Application** | A click chemistry reagent for bioconjugation, molecular imaging, and drug development [4] [5]. |

Proposed Validation Workflow

While specific protocols for TCO-PEG3-CH₂CO₂H are not detailed in the search results, the general workflow for validating its performance would logically follow the path below, incorporating standard analytical techniques referenced for PEGylated compounds [6].



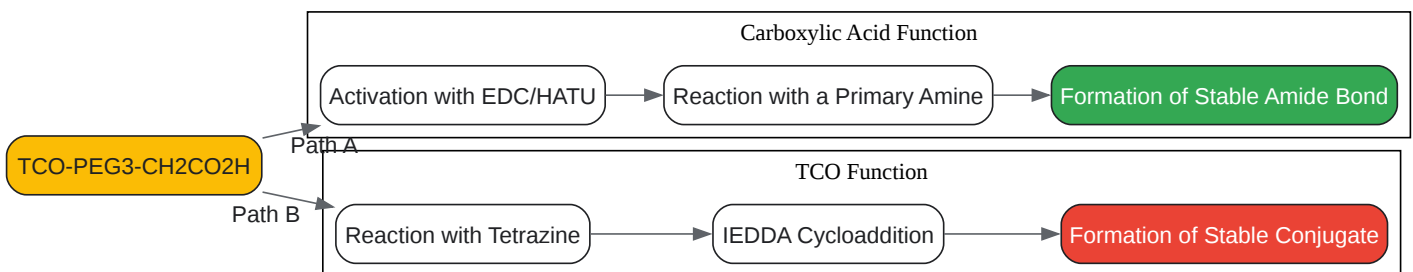
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Step 1: Purity and Identity Analysis

- **Technique: High-Performance Liquid Chromatography (HPLC)** is a core technique for analyzing PEGylated compounds [6]. It can assess purity and identify impurities.
- **Detection Methods:** Since PEGs lack strong UV chromophores, coupling HPLC with **Evaporative Light Scattering Detection (ELSD)** or **Refractive Index Detection (RID)** is recommended for accurate quantification [6]. For structural confirmation, **HPLC coupled with Mass Spectrometry (HPLC-MS/MS)** is highly effective [6].

Step 2: Functional Group Reactivity Validation

This step verifies the activity of both key functional groups, as illustrated below.



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- **Carboxylic Acid Activity:** The reaction efficiency of the -COOH group can be quantified by reacting it with a known concentration of a primary amine (e.g., glycine) in the presence of activators like **EDC or HATU** [3] [2]. The consumption of the amine or the formation of the amide product can be monitored using **HPLC-ELSD/RID** or **NMR spectroscopy**.
- **TCO Group Activity:** The kinetic rate constant (k) of the IEDDA reaction with tetrazine is a critical performance metric. This can be determined by **UV-Vis spectroscopy** by monitoring the decrease in tetrazine absorbance at ~ 520 nm upon reaction with TCO-PEG3-CH2CO2H [5]. A high second-order rate constant (on the order of $10^3 \text{ M}^{-1}\text{s}^{-1}$) confirms high reactivity [5].

Step 3: Bioconjugation Efficiency Testing

Apply the reagent in a model conjugation. For example, conjugate it to a model protein (e.g., Bovine Serum Albumin, BSA) via the carboxylic acid and then attempt a second conjugation with a tetrazine-modified dye via the TCO group. Analyze the success using **Size Exclusion Chromatography (SEC)** or **SDS-PAGE** to confirm the formation of higher molecular weight conjugates.

Step 4: Stability and Storage Assessment

- **Critical Consideration:** TCO groups are known to isomerize over time to the less reactive cis-cyclooctene (CCO), leading to a loss of function [3].
- **Method:** The stability should be assessed by storing aliquots of the compound under different conditions (e.g., -20°C, 4°C, in solution, as a solid) and periodically testing the **TCO reactivity** using the tetrazine kinetics assay from Step 2. **HPLC** can also track the formation of isomerization products [3]. It is recommended to store the compound at **-20°C** and use it promptly [3] [2].

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References

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